

In-Depth Technical Guide to Seitomycin: Structure, Properties, and Biological Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Seitomycin*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the angucycline antibiotic, **Seitomycin**. It details its chemical structure, physicochemical and spectroscopic properties, isolation from its natural source, and biological activities. This document is intended to serve as a core resource for researchers and professionals in the fields of natural product chemistry, microbiology, and drug discovery.

Chemical Structure and Properties of Seitomycin

Seitomycin is an angucycline antibiotic produced by the terrestrial microorganism *Streptomyces* sp.[1]. Its structure was elucidated through extensive spectroscopic analysis, including mass spectrometry and one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy, and by comparison with structurally related compounds such as hatomarubigin C and SM-196 B.[2][1]

The molecular formula of **Seitomycin** has been determined to be $C_{20}H_{18}O_6$, with a molecular weight of 354.[2] The chemical structure is characterized by a benz[a]anthraquinone core, a feature common to isotetracenone antibiotics.[2]

Table 1: Physicochemical Properties of **Seitomycin**[2]

Property	Value
Appearance	Orange Solid
Molecular Formula	C ₂₀ H ₁₈ O ₆
Molecular Weight	354
Optical Rotation	+132° (c 3.58 mg/ml, MeOH)
Color Reaction (NaOH)	Blue Violet
Color Reaction (Anisaldehyde/H ₂ SO ₄)	Violet, then Brown

Table 2: ¹H and ¹³C NMR Spectroscopic Data for **Seitomyacin** (in CDCl₃)[[2](#)]

C-No.	^{13}C NMR (δ_{C})	^1H NMR (δ_{H})
1	35.2	2.95 (dd, 18.0, 2.0)
2.85 (dd, 18.0, 2.0)		
2	68.4	5.20 (q, 6.5)
3	22.8	1.51 (d, 6.5)
4	192.5	
4a	134.1	
5	117.2	7.33 (d, 8.5)
6	126.7	7.41 (d, 8.5)
6a	157.2	
7	181.6	
7a	119.6	
8	153.8	
9	100.2	6.29 (s)
10	159.5	
11	109.8	
11-OH	12.11 (s)	
12	135.2	
12a	131.7	
12b	45.3	3.21 (m)
1'	28.5	2.21 (s)
OMe	56.1	3.91 (s)

Experimental Protocols

Fermentation and Production of Seitomycin

The production of **Seitomycin** is achieved through the cultivation of *Streptomyces* sp. strain GW19/1251.[\[2\]](#)

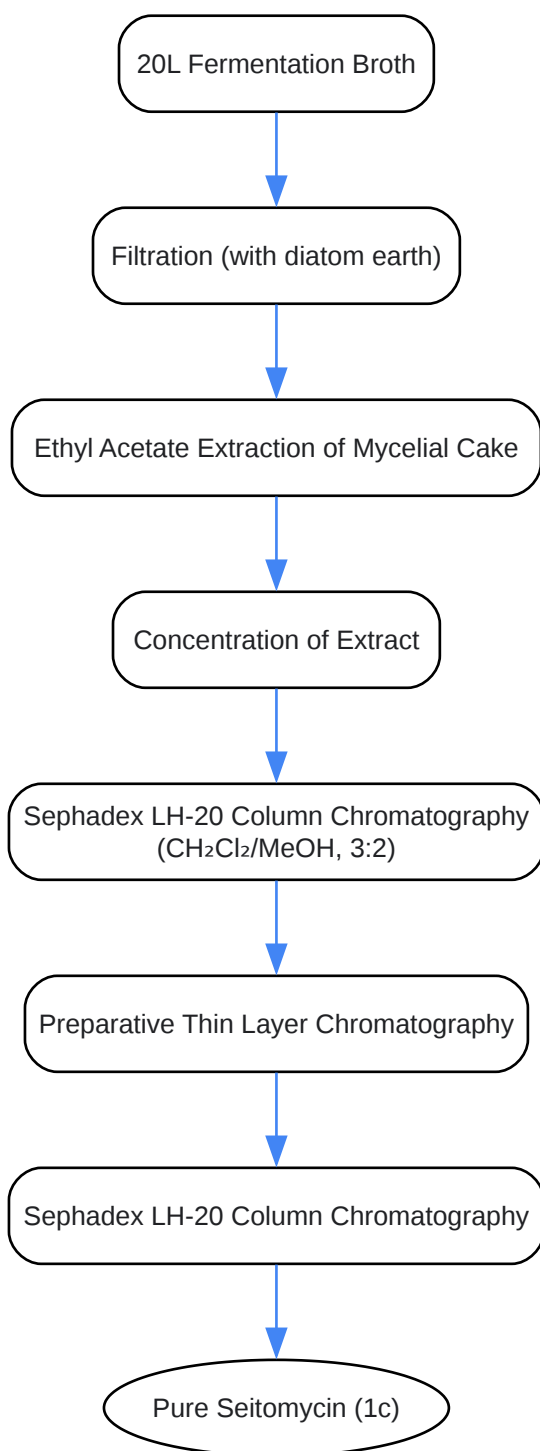
Fermentation Protocol:

- Inoculation and Culture Conditions: The *Streptomyces* sp. strain GW19/1251 is cultured in M2 medium.[\[2\]](#) The fermentation is carried out in 1-liter Erlenmeyer flasks, each containing 250 ml of the medium.[\[2\]](#)
- Incubation: The flasks are incubated at 28°C for 3 days on a rotary shaker operating at 95 rpm.[\[2\]](#)
- Medium Composition (M2 Medium):
 - Glucose: 0.4%
 - Yeast Extract: 0.4%
 - Malt Extract: 1.0%
- pH Adjustment: The pH of the medium is adjusted to 7.8 using 2N NaOH prior to sterilization.[\[2\]](#)

Extraction and Isolation of Seitomycin

Following fermentation, **Seitomycin** is extracted and purified from the culture broth.[\[2\]](#)

Extraction and Isolation Workflow:



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References

- 1. Seitomycin: isolation, structure elucidation and biological activity of a new angucycline antibiotic from a terrestrial Streptomycete - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. wwwuser.gwdguser.de [wwwuser.gwdguser.de]
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